

# Application Notes and Protocols for TIM-063 in Kinase Assays

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## Compound of Interest

Compound Name: TIM-063

Cat. No.: B12406557

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These application notes provide detailed protocols for utilizing **TIM-063** and its derivatives in kinase assays. **TIM-063** is a potent, cell-permeable, and ATP-competitive inhibitor of Ca<sup>2+</sup>/calmodulin-dependent protein kinase kinase (CaMKK). It serves as a valuable tool for studying CaMKK-mediated signaling pathways. Furthermore, **TIM-063** has been identified as a moderate inhibitor of AP2-associated protein kinase 1 (AAK1), and its derivative, TIM-098a, is a more potent and selective AAK1 inhibitor.

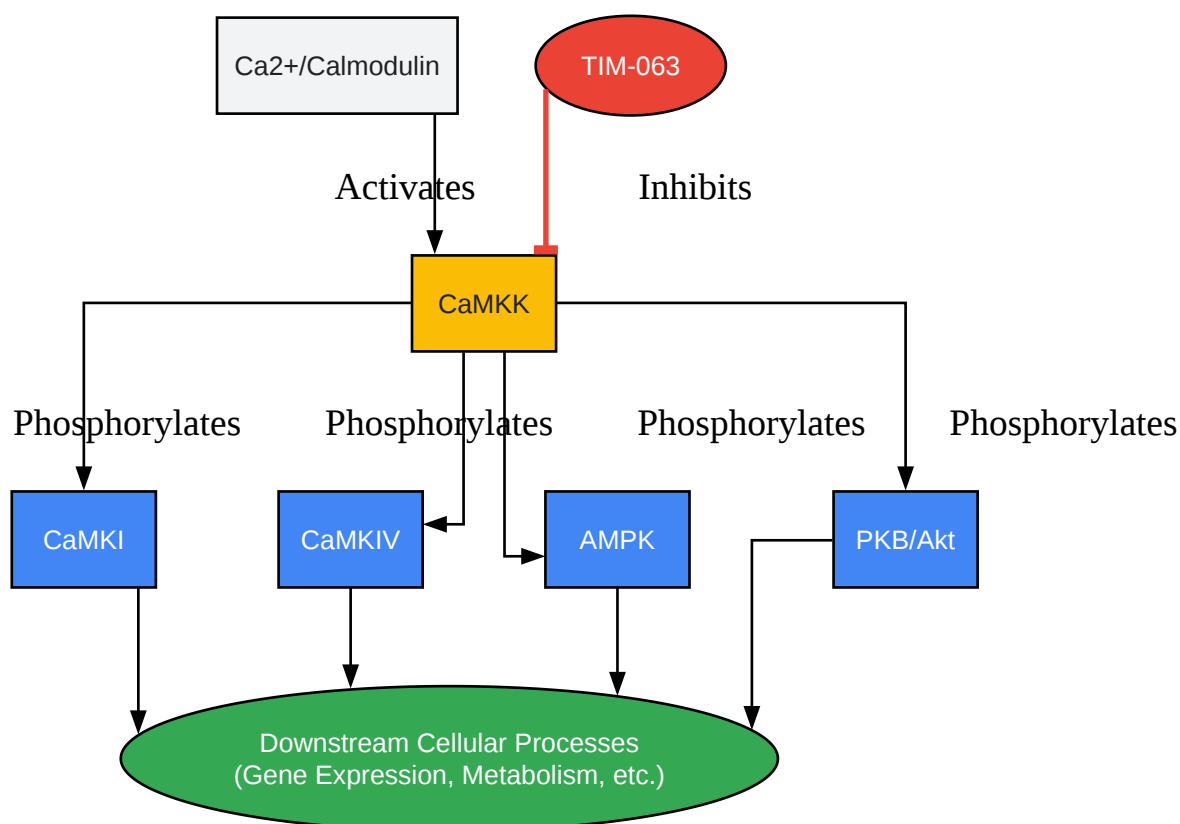
## Data Presentation

The inhibitory activities of **TIM-063** and its derivative TIM-098a against their primary targets and off-targets are summarized in the table below. This data is crucial for designing experiments and interpreting results.

Compound	Target Kinase	Assay Type	IC50 Value (μM)	Ki Value (μM)	Reference
TIM-063	CaMKKα	In Vitro	0.63	0.35	[1][2]
CaMKKβ	In Vitro	0.96	0.2	[1][2]	
AAK1	In Vitro	8.51	-	[3][4][5]	
TIM-098a	AAK1	In Vitro	0.24	-	[3][4][5][6]
AAK1	Cellular	0.87	-	[3][4][5][6]	
CaMKKα/β	In Vitro	No significant inhibition up to 2.6 μM	-	[3][6]	

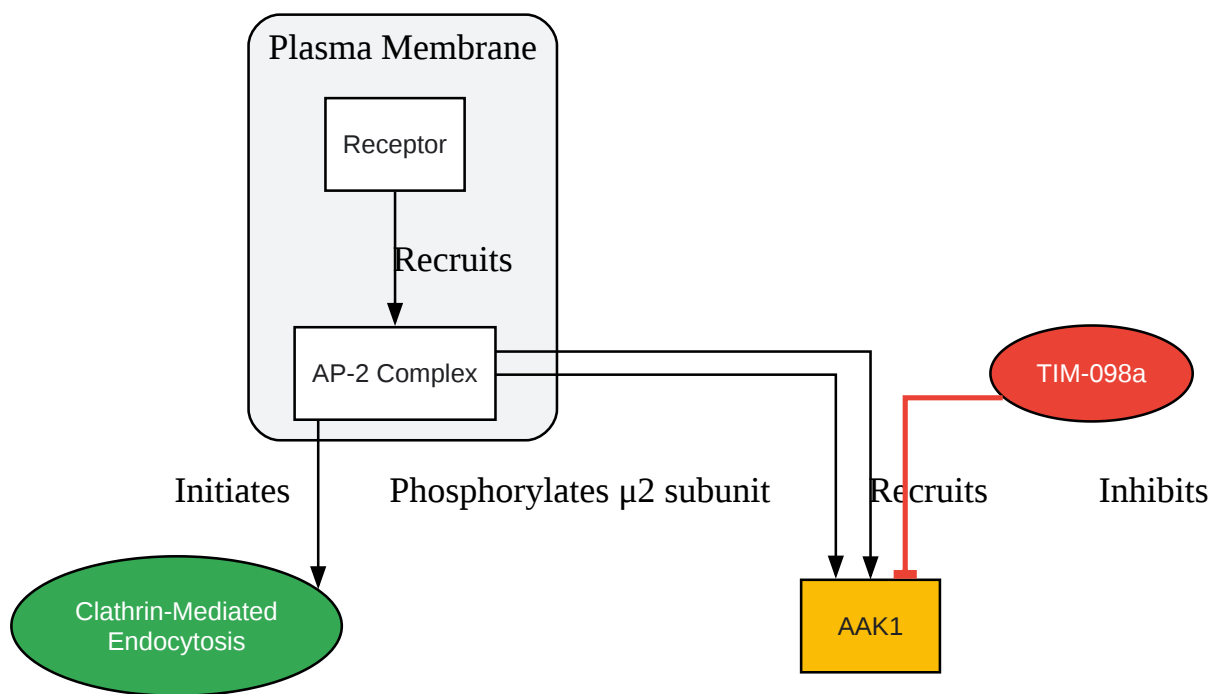
## Signaling Pathways

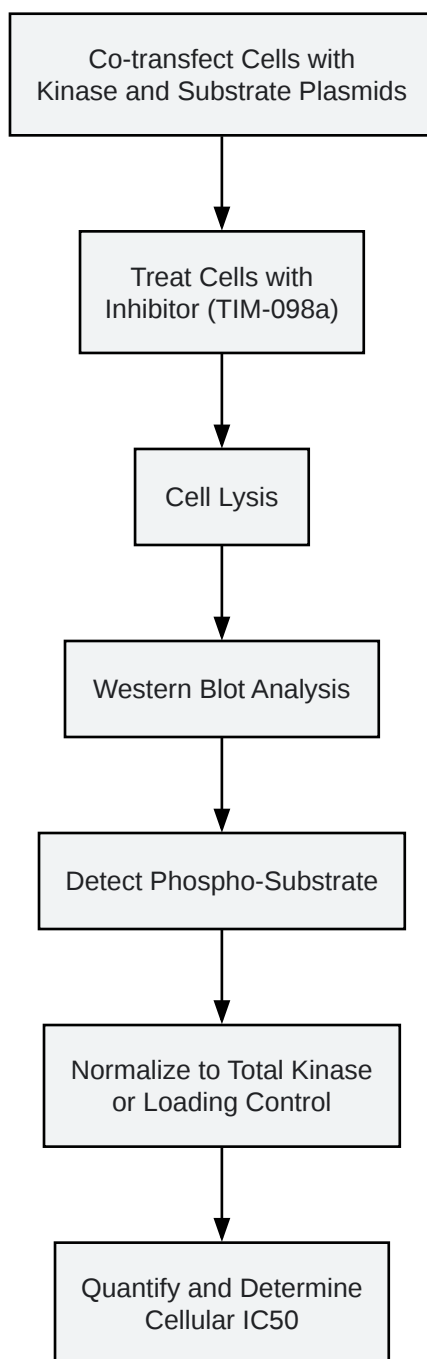
To understand the context in which **TIM-063** and its analogs operate, it is essential to visualize their target signaling pathways.



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### CaMKK Signaling Pathway and Inhibition by **TIM-063**.





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